

Technical Monograph: 5-Fluorosalicylic Acid (5-FSA)

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Compound of Interest

Compound Name: 5-Fluorosalicylic acid

CAS No.: 345-16-4

Cat. No.: B1208207

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Advanced Synthesis, Characterization, and Pharmaceutical Utility[1]

Executive Summary

5-Fluorosalicylic acid (5-FSA) represents a critical fluorinated building block in medicinal chemistry.[1][2] While structurally homologous to salicylic acid, the introduction of a fluorine atom at the C5 position significantly alters its electronic properties, lipophilicity, and metabolic stability.[1] This guide serves as a technical blueprint for researchers utilizing 5-FSA as an intermediate for active pharmaceutical ingredients (APIs), such as fluorinated iron chelators (e.g., Deferasirox analogs), or as a ligand in lanthanide-based fluorescence assays.[1]

Part 1: Structural Identity & Nomenclature

To work effectively with 5-FSA, one must understand the IUPAC prioritization rules that dictate its nomenclature.[1] The carboxylic acid group takes precedence over the hydroxyl and halogen substituents.[1]

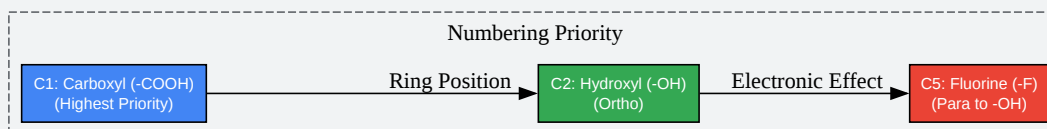
- Preferred IUPAC Name: 5-Fluoro-2-hydroxybenzoic acid[1][2][3]

- CAS Registry Number: 345-16-4[1][2][3][4][5][6][7][8]
- Molecular Formula: C₇H₅FO₃[4][6][7][8]
- SMILES: OC(=O)C1=C(O)C=CC(F)=C1

Structural Numbering Logic

The benzene ring is numbered starting from the carbon bonded to the carboxyl group (C1).[1]
The hydroxyl group at the ortho position defines C2, ensuring the lowest locant set.[1] The fluorine atom is located para to the hydroxyl group at C5.[1]

Fig 1. IUPAC Numbering Logic for 5-Fluoro-2-hydroxybenzoic acid



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Part 2: Synthesis – The Kolbe-Schmitt Protocol

Expert Insight: While direct fluorination of salicylic acid is theoretically possible, it often yields a mixture of 3-fluoro and 5-fluoro isomers that are difficult to separate.[1] The industry-standard, self-validating method is the Kolbe-Schmitt carboxylation of 4-fluorophenol.[1] This route guarantees regioselectivity because the para position (relative to the phenol -OH) is blocked by fluorine, forcing the incoming CO₂ to the ortho position.[1]

Optimized Experimental Protocol

Objective: Synthesis of 5-FSA from 4-fluorophenol via high-pressure carboxylation.

Reagents:

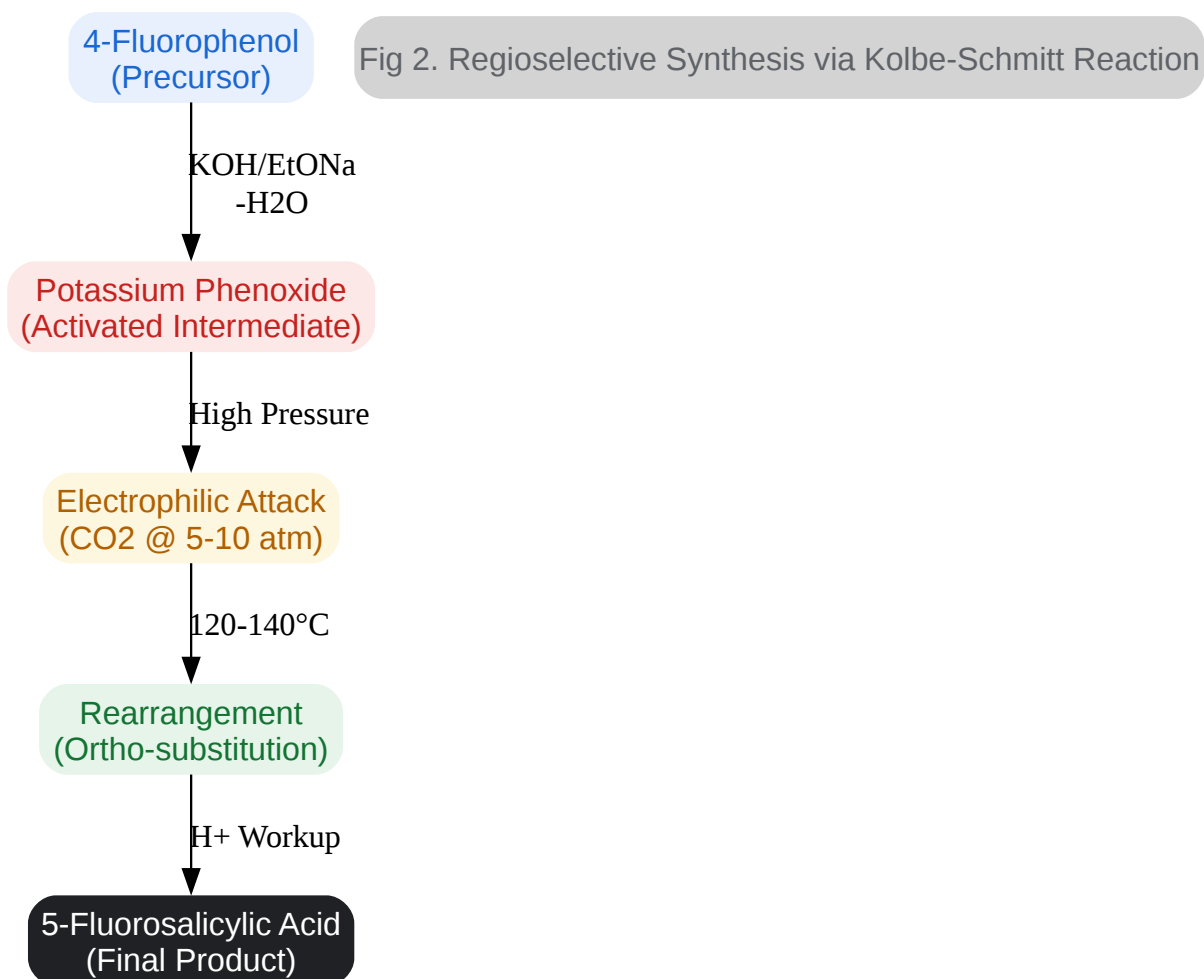
- 4-Fluorophenol (Starting Material)[1][9]

- Potassium Hydroxide (KOH) / Sodium Ethoxide (EtONa) – Dual base system enhances yield[1]
- Carbon Dioxide (CO₂) – Dry gas[1]
- Sulfuric Acid (H₂SO₄) – For acidification[1]

Step-by-Step Workflow:

- Phenoxide Formation:
 - Dissolve 4-fluorophenol in an ethanolic solution of KOH (1.1 eq).
 - Evaporate the solvent under vacuum to obtain dry potassium 4-fluorophenoxide.[1]
 - Critical Control Point: Moisture must be strictly eliminated.[1] Water competes with CO₂ and hydrolyzes the phenoxide, killing the reaction.[1]
- Carboxylation (The Kolbe-Schmitt Step):
 - Place the dry phenoxide in a high-pressure autoclave.[1]
 - Pressurize with dry CO₂ (5–10 atm).[1]
 - Heat to 120–140°C for 4–6 hours.
 - Mechanism:[9][10] The phenoxide oxygen attacks CO₂, followed by a rearrangement to the ortho carbon.[1]
- Work-up & Purification:
 - Dissolve the solid reaction cake in water.
 - Acidify with dilute H₂SO₄ to pH ~2 to precipitate the free acid.[1]
 - Filter the crude solid.[1]
 - Recrystallization: Use water/ethanol (9:[1]1) to obtain pure white/beige crystals.[1]

Reaction Mechanism Visualization



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Part 3: Physicochemical Profiling

For drug development professionals, the physical constants of 5-FSA are vital for formulation and ADME prediction.[1] The fluorine atom lowers the pKa compared to salicylic acid (pKa 2.97), making 5-FSA slightly more acidic due to the electron-withdrawing inductive effect (-I) of fluorine.[1]

Property	Value	Context for Researchers
Melting Point	177–179 °C	Distinct from salicylic acid (158 °C); useful for purity checks.[1]
pKa	~2.68	Higher acidity than non-fluorinated analog; affects buffer solubility.[1]
LogP	~2.2	Moderate lipophilicity; suitable for oral bioavailability.[1]
Solubility	Low (Water), High (Ethanol)	Recrystallize from aqueous ethanol.[1]
Appearance	Pale beige/white powder	Darkening indicates oxidation; store under inert gas.[1]

Part 4: Pharmaceutical & Analytical Applications

5-FSA is not merely a laboratory curiosity; it is a functional scaffold in advanced medicinal chemistry.[1]

Intermediate for Deferasirox Analogs

Deferasirox is a tridentate iron chelator used to treat chronic iron overload.[1] Research indicates that fluorinated derivatives (synthesized using 5-FSA as the starting block) can offer altered metabolic profiles and improved half-lives due to the strength of the C-F bond resisting oxidative metabolism.[1]

Lanthanide Fluorescence Assays

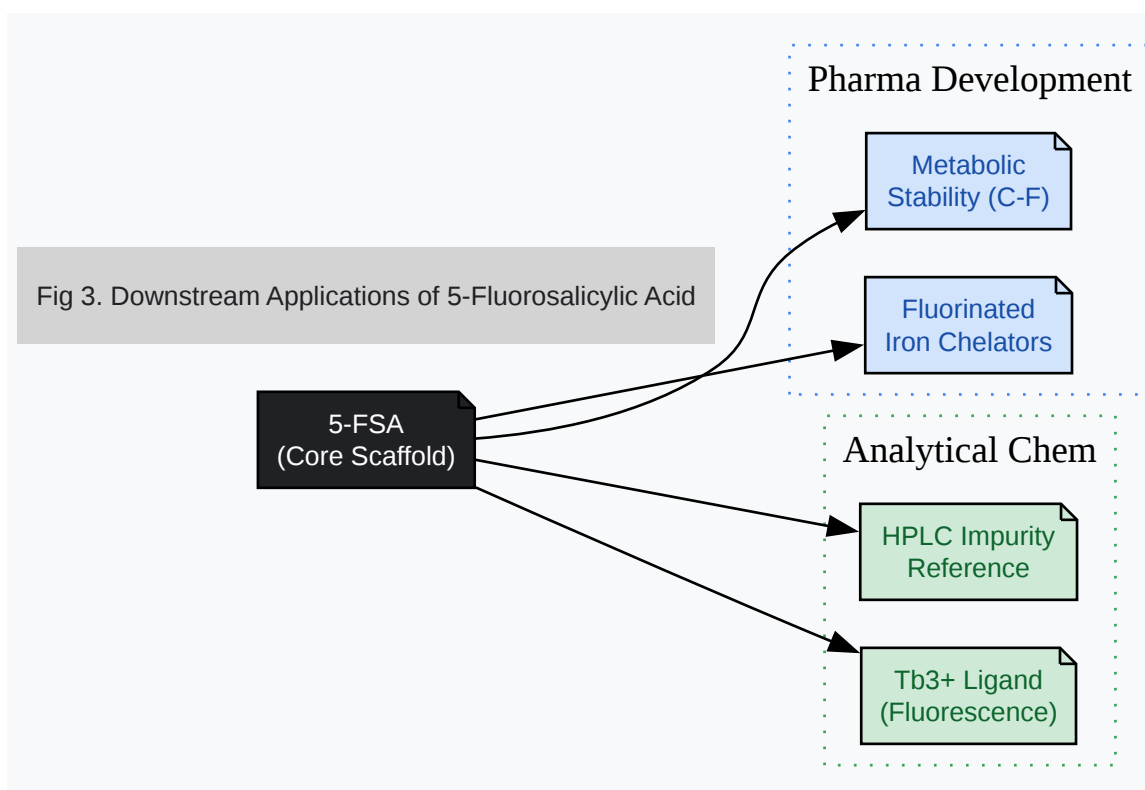
Due to its ortho-hydroxybenzoic acid moiety, 5-FSA acts as an efficient antenna ligand for Terbium (Tb³⁺).[1]

- Mechanism: 5-FSA absorbs UV light and transfers energy to the Tb³⁺ ion, resulting in intense green luminescence.[1]

- Application: This complex is used in time-resolved fluorescence immunoassays (TR-FIA), offering higher sensitivity than standard colorimetric assays.[1]

Analytical Impurity Standard

In the production of 5-aminosalicylic acid (Mesalazine) or other fluorinated aromatics, 5-FSA often appears as a process impurity or degradation product.[1] It is used as a certified reference standard in HPLC methods to ensure regulatory compliance.[1]



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